

Application Notes and Protocols for Virolin

Stock Solution Preparation

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Compound of Interest

Compound Name: Virolin

Cat. No.: B1237570

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Introduction

Virolin, a lignan compound identified by its IUPAC name (1S,2S)-1-(3,4-dimethoxyphenyl)-2-[2-methoxy-4-[(E)-prop-1-enyl]phenoxy]propan-1-ol and CAS number 68143-83-9, is a natural product isolated from plant species such as *Virola surinamensis*. Lignans as a chemical class are recognized for a variety of biological activities, including anti-inflammatory, antioxidant, and antiparasitic effects. These properties make **Virolin** a compound of interest for research in drug discovery and development.

Proper preparation of a stock solution is the critical first step for obtaining reliable and reproducible results in in vitro and in vivo experiments. This document provides detailed protocols for the preparation, storage, and application of **Virolin** stock solutions for experimental use.

Data Presentation

Table 1: Chemical and Physical Properties of Virolin

Property	Value
IUPAC Name	(1S,2S)-1-(3,4-dimethoxyphenyl)-2-[2-methoxy-4-[(E)-prop-1-enyl]phenoxy]propan-1-ol
CAS Number	68143-83-9
Molecular Formula	C ₂₁ H ₂₆ O ₅
Molecular Weight	358.4 g/mol
Appearance	Solid
Solubility	Soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), ethanol, and methanol.

Table 2: Virolin Stock Solution Preparation and Storage Recommendations

Parameter	Recommendation
Recommended Solvent	DMSO (cell culture grade)
Primary Stock Concentration	10 mM
Storage Temperature	-20°C or -80°C
Storage Conditions	Store in small aliquots to avoid repeated freeze-thaw cycles. Protect from light.
Stability	Stable for at least 6 months when stored properly.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Virolin Stock Solution in DMSO

Materials:

- **Virolin** (solid)

- Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **Virolin**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 358.4 \text{ g/mol} = 3.584 \text{ mg}$
- Weighing **Virolin**:
 - Carefully weigh out 3.584 mg of **Virolin** powder on an analytical balance.
- Dissolving **Virolin**:
 - Transfer the weighed **Virolin** to a sterile microcentrifuge tube.
 - Add 1 mL of cell culture grade DMSO to the tube.
- Ensuring Complete Dissolution:
 - Vortex the solution thoroughly until the **Virolin** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquoting and Storage:
 - Dispense the 10 mM stock solution into smaller, single-use aliquots (e.g., 20 µL) in sterile cryovials.

- Label the vials clearly with the compound name, concentration, date, and your initials.
- Store the aliquots at -20°C or -80°C for long-term storage, protected from light.

Protocol 2: Application of Virolin in a Cell-Based Anti-Inflammatory Assay (NF-κB Inhibition)

This protocol describes a general method to assess the potential of **Virolin** to inhibit the NF-κB signaling pathway in a macrophage cell line (e.g., RAW 264.7) stimulated with lipopolysaccharide (LPS).

Materials:

- RAW 264.7 cells
- Complete cell culture medium (e.g., DMEM with 10% FBS and 1% penicillin-streptomycin)
- Lipopolysaccharide (LPS) from E. coli
- 10 mM **Virolin** stock solution in DMSO
- Phosphate-buffered saline (PBS)
- 96-well cell culture plates
- Reagents for assessing NF-κB activation (e.g., NF-κB reporter assay kit, or reagents for Western blotting of phosphorylated NF-κB p65)

Procedure:

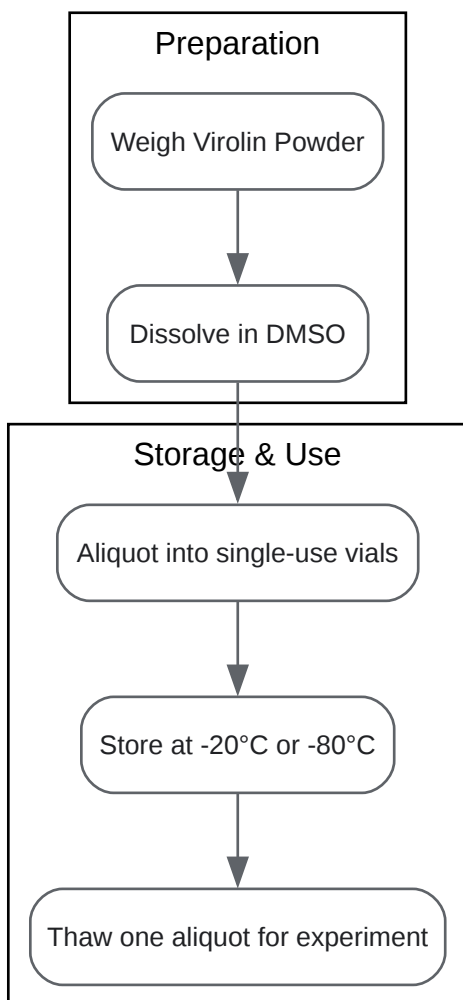
- Cell Seeding:
 - Seed RAW 264.7 cells in a 96-well plate at a density of 1×10^5 cells/well in 100 μL of complete medium.
 - Incubate for 24 hours at 37°C in a humidified 5% CO₂ incubator.
- Preparation of Working Solutions:

- Thaw an aliquot of the 10 mM **Virolin** stock solution.
- Prepare serial dilutions of **Virolin** in complete cell culture medium to achieve final desired concentrations (e.g., 1 μ M, 5 μ M, 10 μ M, 25 μ M). A related lignan from *Virola surinamensis* has shown activity in the 7-26 μ M range.[1][2]
- Important: Ensure the final concentration of DMSO in the cell culture wells is less than 0.5% to avoid solvent-induced cytotoxicity. Prepare a vehicle control with the same final concentration of DMSO.
- Cell Treatment:
 - Remove the old medium from the cells.
 - Add 100 μ L of the prepared **Virolin** working solutions or vehicle control to the respective wells.
 - Pre-incubate the cells with **Virolin** for 1-2 hours.
- Stimulation:
 - Add LPS to the wells to a final concentration of 1 μ g/mL to stimulate the inflammatory response. Include a negative control group with no LPS stimulation.
 - Incubate for the desired time period (e.g., 30 minutes for p65 phosphorylation, 24 hours for cytokine measurements).
- Assessment of NF- κ B Inhibition:
 - Following incubation, assess the inhibition of NF- κ B activation using a suitable method. This could involve:
 - Reporter Assay: If using a reporter cell line, measure the reporter gene activity (e.g., luciferase).
 - Western Blot: Lyse the cells and perform Western blotting to detect the levels of phosphorylated NF- κ B p65.

- Cytokine Measurement: Collect the cell culture supernatant and measure the levels of pro-inflammatory cytokines (e.g., TNF- α , IL-6) using ELISA.

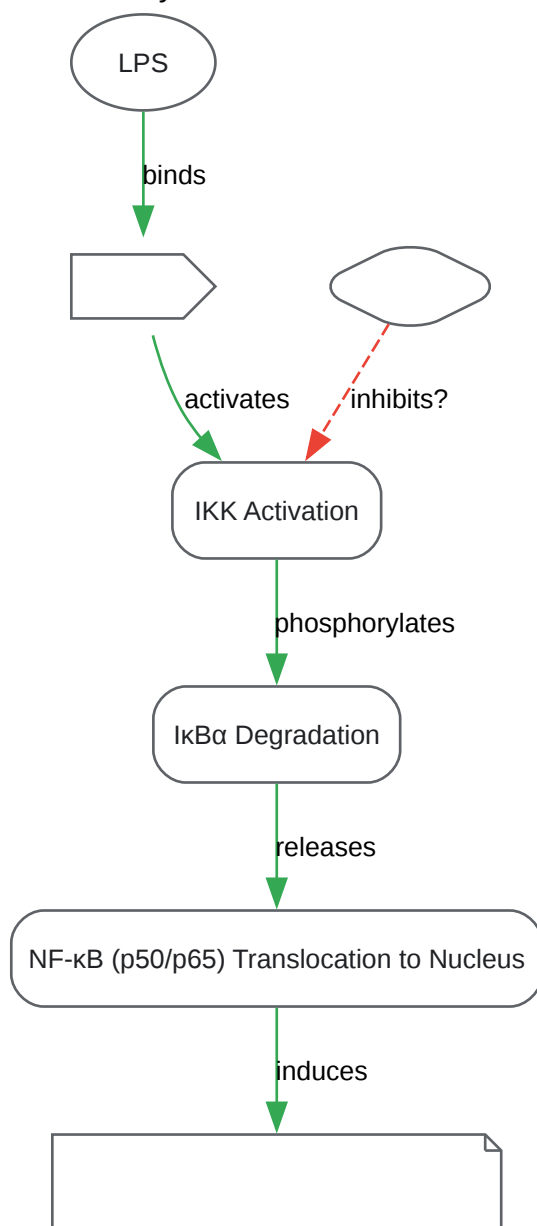
Mandatory Visualizations

Workflow for Preparing Virolin Stock Solution



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Caption: Workflow for **Virolin** stock solution preparation.

Potential Anti-Inflammatory Mechanism of Virolin via NF- κ B Pathway[Click to download full resolution via product page](#)

Caption: Potential inhibition of the NF- κ B pathway by **Virolin**.

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References

- 1. (-)-5-Demethoxygrandisin B a New Lignan from *Virola surinamensis* (Rol.) Warb. Leaves: Evaluation of the Leishmanicidal Activity by In Vitro and In Silico Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 2. (-)-5-Demethoxygrandisin B a New Lignan from *Virola surinamensis* (Rol.) Warb. Leaves: Evaluation of the Leishmanicidal Activity by In Vitro and In Silico Approaches - PubMed [pubmed.ncbi.nlm.nih.gov]
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